

A Technical Guide to Bis(1-methylheptyl) phthalate: Nomenclature, Properties, and Analytical Considerations

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Compound of Interest

Compound Name: *Bis(1-methylheptyl) phthalate*

Cat. No.: *B089695*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(1-methylheptyl) phthalate, a member of the phthalate ester family, is a synthetic chemical compound with potential applications as a plasticizer. While its structural isomers, such as Bis(2-ethylhexyl) phthalate (DEHP), have been extensively studied for their biological effects and toxicological profiles, specific data on **Bis(1-methylheptyl) phthalate** remains limited. This technical guide provides a comprehensive overview of the available information on **Bis(1-methylheptyl) phthalate**, including its chemical identity, nomenclature, and physicochemical properties. Recognizing the data scarcity for this specific isomer, this document also presents generalized experimental protocols for the analysis of phthalate esters and discusses the metabolic and signaling pathways common to this class of compounds, drawing necessary parallels from well-researched analogs like DEHP. This guide aims to serve as a foundational resource for researchers and professionals in drug development and related scientific fields who may encounter or be interested in this less-characterized phthalate.

Chemical Identity and Nomenclature

Correctly identifying chemical compounds is critical in research and development. This section provides the Chemical Abstracts Service (CAS) number and various names associated with **Bis(1-methylheptyl) phthalate**.

Identifier	Information	Citation
CAS Number	131-15-7	[1]
IUPAC Name	dioctan-2-yl benzene-1,2-dicarboxylate	[2]
Synonyms	1,2-Benzenedicarboxylic acid, bis(1-methylheptyl) ester; Phthalic acid, bis(1-methylheptyl) ester; di(2-octyl) phthalate	[2]
Molecular Formula	C24H38O4	[1]
Molecular Weight	390.56 g/mol	[1]

Physicochemical Properties

Understanding the physical and chemical properties of a compound is fundamental to its application and study. The following table summarizes the known properties of **Bis(1-methylheptyl) phthalate**.

Property	Value	Citation
Appearance	Colorless viscous liquid (presumed, based on related phthalates)	
Solubility	Insoluble in water; soluble in oils.	[3]
Density	0.983 g/cm ³	[4]
Boiling Point	Data not readily available	
Melting Point	Data not readily available	

Experimental Protocols: Analysis of Phthalate Esters

While specific experimental protocols for the quantitative analysis of **Bis(1-methylheptyl) phthalate** are not extensively documented, general methods for the detection and quantification of phthalate esters are well-established and applicable. These methods are crucial for quality control, environmental monitoring, and toxicological studies.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely used technique for the separation and identification of phthalates due to its high sensitivity and specificity.[\[5\]](#)[\[6\]](#)

Sample Preparation (General Procedure for Liquid Samples):

- Extraction: Liquid-liquid extraction is commonly employed. For aqueous samples, a non-polar solvent such as hexane or dichloromethane is used to extract the phthalates. For more complex matrices like biological fluids, a protein precipitation step followed by extraction may be necessary.
- Clean-up: Solid-phase extraction (SPE) with a suitable sorbent (e.g., silica gel, Florisil) can be used to remove interfering substances.
- Concentration: The solvent is evaporated under a gentle stream of nitrogen to a final volume suitable for GC-MS analysis.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., DB-5ms, HP-5ms).
- Carrier Gas: Helium at a constant flow rate.
- Injector: Splitless or pulsed splitless injection mode.
- Oven Temperature Program: A temperature gradient is typically used to separate phthalates with different boiling points. An initial temperature of around 60°C, ramped to 300°C, is a common starting point.

- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Detection: Selected Ion Monitoring (SIM) mode is often used for higher sensitivity and selectivity, monitoring characteristic ions of the target phthalate. For **Bis(1-methylheptyl) phthalate**, characteristic ions would be determined from its mass spectrum.

High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for the analysis of phthalates, particularly for compounds that are thermally labile or have high boiling points.^[7] A reverse-phase HPLC method with UV detection is a common approach.^[8]

Sample Preparation:

- Extraction: Similar to GC-MS, liquid-liquid or solid-phase extraction can be used to isolate the phthalates from the sample matrix.
- Solvent Exchange: The extract is often dissolved in a solvent compatible with the HPLC mobile phase.

Instrumentation and Conditions:

- HPLC System: Equipped with a C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water is commonly used.
- Detector: UV detector set at a wavelength where phthalates exhibit strong absorbance (e.g., 225 nm).
- Flow Rate: A typical flow rate is 1 mL/min.
- Quantification: Quantification is achieved by comparing the peak area of the analyte in the sample to that of a calibration curve prepared with standards of known concentrations.

Metabolic and Signaling Pathways of Phthalate Esters

Specific studies on the metabolic and signaling pathways of **Bis(1-methylheptyl) phthalate** are not available in the current scientific literature. However, extensive research on other phthalates, particularly DEHP, provides a general framework for understanding how these compounds are processed in biological systems and their potential mechanisms of action.

General Metabolic Pathway

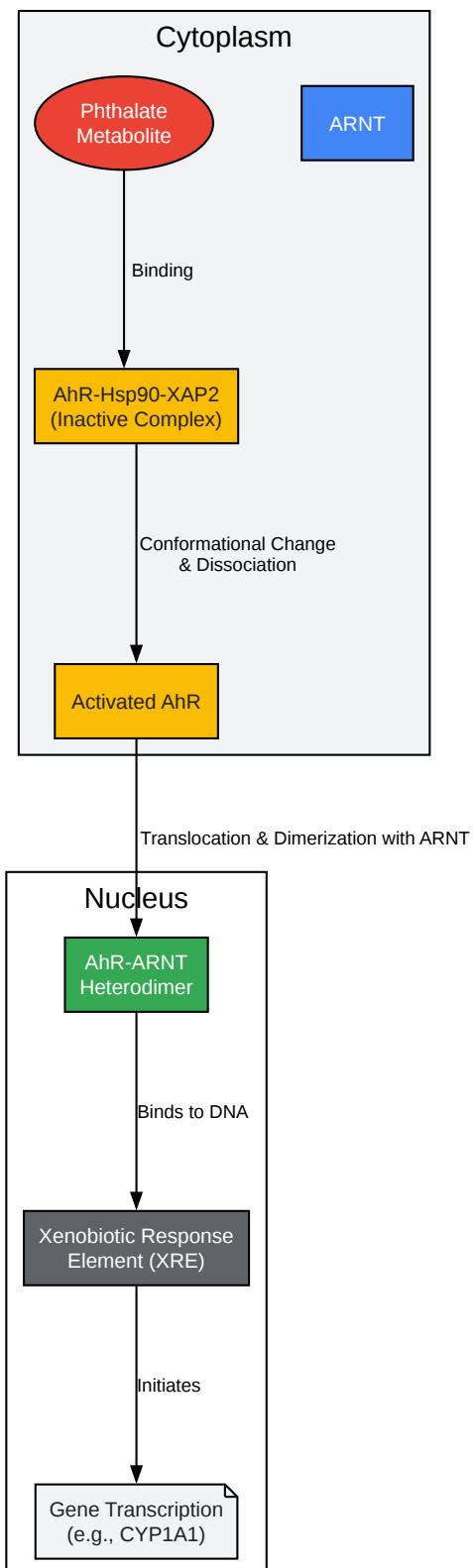
Phthalate esters undergo a two-phase metabolic process.[\[9\]](#)[\[10\]](#)

- Phase I Metabolism: The diester is hydrolyzed by esterases in the gut and other tissues to its corresponding monoester, in this case, mono-(1-methylheptyl) phthalate. This is often the primary and most active metabolite.
- Phase II Metabolism: The monoester can then be conjugated with glucuronic acid to form a more water-soluble glucuronide conjugate, which is then excreted in the urine.[\[9\]](#)

Caption: Generalized metabolic pathway of phthalate esters.

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Phthalates and their metabolites are known to interact with various nuclear receptors, including the Aryl Hydrocarbon Receptor (AhR).[\[11\]](#) Activation of the AhR pathway can lead to the transcription of a variety of genes, including those involved in xenobiotic metabolism and cellular stress responses. The interaction of phthalates with AhR is a key area of research in understanding their potential endocrine-disrupting and toxic effects.



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Caption: Generalized Aryl Hydrocarbon Receptor (AhR) signaling pathway for phthalates.

Toxicological Profile

There is a significant lack of specific toxicological data for **Bis(1-methylheptyl) phthalate**. The United States Environmental Protection Agency (EPA) has characterized the hazards of the broader phthalate esters category, noting that repeated-dose toxicity data exists for only a limited number of these compounds.[12] For the broader category, observed effects in animal studies at varying doses include liver effects, skeletal variations, and reproductive effects such as decreased pup body weight.[12] It is important to note that these findings are for other phthalate esters and may not be directly applicable to **Bis(1-methylheptyl) phthalate**. Any toxicological assessment of **Bis(1-methylheptyl) phthalate** would require specific studies on this isomer.

Conclusion

Bis(1-methylheptyl) phthalate is a less-studied isomer within the vast family of phthalate esters. While its basic chemical identity is established, a significant data gap exists regarding its detailed physicochemical properties, biological activity, and toxicological profile. This guide has synthesized the available information and provided a framework for its study by presenting generalized analytical methodologies and discussing the metabolic and signaling pathways common to phthalates. For researchers, scientists, and drug development professionals, it is crucial to approach this compound with the understanding that much of the related knowledge is derived from its more studied analogs. Future research should focus on generating specific data for **Bis(1-methylheptyl) phthalate** to enable a more accurate assessment of its properties and potential biological effects.

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